

Comprehensive Off-Target Profiling Guide: 1-(Thiolan-3-yl)piperazine

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Compound of Interest

Compound Name: 1-(Thiolan-3-yl)piperazine

CAS No.: 666853-12-9

Cat. No.: B1501106

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Executive Summary

1-(Thiolan-3-yl)piperazine (CAS: 666853-12-9) acts as a specialized building block in Fragment-Based Drug Discovery (FBDD).^[1] It combines the privileged piperazine scaffold—ubiquitous in CNS and antimicrobial therapeutics—with a tetrahydrothiophene (thiolane) ring.

This guide evaluates the off-target profile of this scaffold, specifically comparing it to its common bioisosteres: the oxygen-containing Tetrahydrofuran (THF) and the carbon-based Cyclopentyl analogs.^[1] While the piperazine moiety drives primary pharmacology (often targeting GPCRs), the thiolane ring introduces unique metabolic and safety liabilities, primarily centered on S-oxidation and Type II CYP inhibition.

Target Audience: Medicinal Chemists, DMPK Scientists, and Safety Pharmacologists.

Comparative Analysis: The Chalcogen Effect

To understand the off-target risks of **1-(Thiolan-3-yl)piperazine**, it must be benchmarked against its structural isosteres.^[1] The sulfur atom alters lipophilicity, electron density, and metabolic vectors significantly compared to oxygen or methylene groups.

Table 1: Physicochemical & Safety Profile Comparison

Feature	1-(Thiolan-3-yl)piperazine (Sulfur)	1-(Tetrahydrofuran-3-yl)piperazine (Oxygen)	1-Cyclopentylpiperazine (Carbon)
Electronic Nature	Soft nucleophile; weak H-bond acceptor.[1]	Hard nucleophile; strong H-bond acceptor.[1]	Inert; Lipophilic.
LogP (Lipophilicity)	Moderate (~1.0–1.5). Sulfur increases lipophilicity vs. Oxygen.	Low (< 1.0).[2] Improves solubility.	High (> 2.0).[2][3][4] Increases non-specific binding.
Primary Metabolic Risk	S-Oxidation (Sulfoxide/Sulfone formation).[1]	C-Hydroxylation (adjacent to O).[1]	C-Hydroxylation (Cytochrome P450). [1]
CYP Inhibition Risk	High (Type II binding to Heme Iron).	Low (Reversible competitive only).	Moderate (Competitive substrate).
hERG Liability	Moderate (Driven by basic amine + lipophilicity).	Low (Polarity reduces channel affinity).	High (Lipophilicity drives channel trapping).
Reactive Metabolites	Potential for ring opening via episulfonium ions (rare but toxic).	Generally stable.	Stable.

Detailed Off-Target Liability Assessment

A. Pharmacological Promiscuity (The Piperazine Vector)

The piperazine nitrogen at position 4 is a critical pharmacophore.[5][6] When unsubstituted or alkylated, it mimics the ethylamine side chain of neurotransmitters.

- Risk: High affinity for Aminergic GPCRs (Dopamine

, Serotonin

, Histamine

, Adrenergic

).

- Mechanism: The basic nitrogen forms a salt bridge with the conserved Aspartate residue in TM3 of aminergic receptors.
- Mitigation: Introduce steric bulk or electron-withdrawing groups (sulfonamides, amides) on the distal nitrogen to reduce basicity () and clash with the orthosteric pocket.

B. Enzyme Inhibition (The Thiolane Vector)

The sulfur atom in the thiolane ring presents a specific liability not seen in THF or cyclopentyl analogs.

- Mechanism: The lone pair on the sulfur atom can coordinate directly with the Ferric () ion in the heme active site of Cytochrome P450 enzymes (particularly CYP2D6 and CYP3A4). This results in Type II binding spectra and potent, often reversible, inhibition.
- Impact: Alters the pharmacokinetics (PK) of co-administered drugs (Drug-Drug Interactions).

C. Metabolic Activation (S-Oxidation)

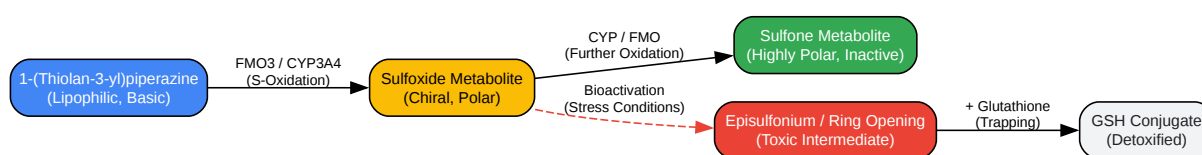
Unlike carbon or oxygen isosteres, the thiolane ring undergoes sequential oxidation.

- Sulfoxide (S=O): Chiral center creation; increases polarity; often pharmacologically active.
- Sulfone (O=S=O): Highly polar; usually inactive and rapidly excreted.
- Toxicity Alert: If the oxidation is incomplete or leads to ring opening, it can generate electrophilic species capable of depleting Glutathione (GSH).

Visualizing the Metabolic & Profiling Workflow

The following diagrams illustrate the metabolic fate of the scaffold and the decision matrix for evaluating its safety.

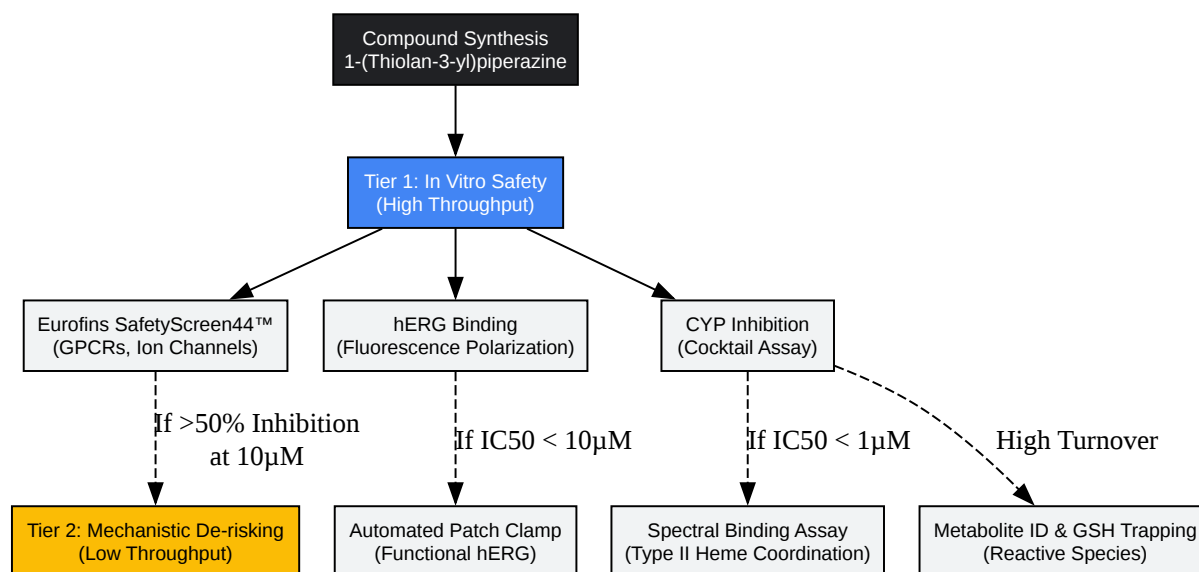
Diagram 1: Metabolic Bioactivation Pathway[1]



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Caption: Metabolic trajectory of the thiolane scaffold. While Sulfone formation is the primary clearance route, reactive intermediate formation requires monitoring.

Diagram 2: Tiered Off-Target Profiling Workflow



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Caption: Decision tree for escalating from rapid screening to mechanistic validation.

Experimental Protocols

Protocol 1: Assessment of Type II CYP Binding (Heme Coordination)

Objective: Determine if the thiolane sulfur coordinates with the CYP heme iron, a common mechanism for sulfur-containing heterocycles.

- System: Recombinant human CYP3A4 or CYP2D6 supersomes.
- Method: Difference Spectroscopy.
- Baseline: Record the UV-Vis baseline (350–500 nm) of the CYP enzyme solution.
- Titration: Add increasing concentrations of **1-(Thiolan-3-yl)piperazine** (0.1 μM to 50 μM) to the sample cuvette and solvent to the reference.
- Detection: Look for a Type II spectrum characterized by a peak at $\sim 425\text{--}435\text{ nm}$ and a trough at $\sim 390\text{--}405\text{ nm}$.
- Analysis: Plot

(Peak minus Trough) vs. Concentration to determine the spectral dissociation constant ().

- Interpretation: A low

indicates tight binding to the heme, predicting potent inhibition and potential drug-drug interactions.

Protocol 2: Reactive Metabolite Trapping (GSH Adduct Search)

Objective: Detect electrophilic intermediates (e.g., episulfonium ions) generated during metabolism.

- System: Human Liver Microsomes (HLM) fortified with NADPH and Glutathione (GSH) or Potassium Cyanide (KCN).
- Method: LC-MS/MS (High Resolution).[\[1\]](#)
- Incubation: Incubate 10 μ M test compound with HLM (1 mg/mL) and GSH (5 mM) for 60 minutes at 37°C.
- Quench: Stop reaction with ice-cold acetonitrile. Centrifuge to remove proteins.
- Analysis: Analyze supernatant via UHPLC-HRMS (Q-TOF or Orbitrap).
- Data Mining: Search for Mass Shifts:
 - +305 Da: GSH adduct (indicates reactive electrophile).
 - +16 Da / +32 Da: Sulfoxide/Sulfone (stable metabolites).
- Self-Validation: Use Clozapine or Ticlopidine as positive controls for reactive metabolite formation.[\[1\]](#)

Protocol 3: Broad Off-Target Panel (SafetyScreen44™ Equivalent)

Objective: Evaluate GPCR promiscuity driven by the piperazine ring.

- Method: Competitive Radioligand Binding.
- Panel Selection: Focus on Dopamine (), Serotonin (), and Muscarinic () receptors.
- Screening: Test compound at a single concentration (10 μ M) in duplicate.
- Threshold: Any inhibition >50% triggers

determination (dose-response curve).

- Significance: Piperazine derivatives often hit

(cardiac valvulopathy risk).[1] Ensure this specific receptor is included in the panel.

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